An In-depth Technical Guide on 3-Ethyl-2,4,5-trimethylhexane

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Compound of Interest	
Compound Name:	*3-Ethyl-2,4,5-trimethylhexane*
CAS No.:	*61868-82-4*
Cat. No.:	*B14544015*

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This guide provides a detailed overview of the molecular structure and weight of **3-Ethyl-2,4,5-trimethylhexane**, a saturated acyclic hydrocarbon. This information is crucial for researchers and scientists in the fields of chemistry and drug development, where precise molecular characteristics are essential for understanding compound behavior and potential applications.

Molecular Structure and Formula

3-Ethyl-2,4,5-trimethylhexane is an alkane with a hexane backbone. Its structure is characterized by an ethyl group attached to the third carbon atom and methyl groups at the second, fourth, and fifth carbon positions. The systematic naming follows the IUPAC nomenclature for organic compounds.

The molecular formula for **3-Ethyl-2,4,5-trimethylhexane** is C11H24.[1][2][3] This formula indicates that the molecule is composed of 11 carbon atoms and 24 hydrogen atoms.

Molecular Weight

The molecular weight of a compound is a fundamental physical property, calculated by summing the atomic weights of its constituent atoms. The atomic weight of carbon is

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approximately 12.011 amu, and the atomic weight of hydrogen is approximately 1.008 amu.

The calculated molecular weight for **3-Ethyl-2,4,5-trimethylhexane** is 156.31 g/mol .[1][4]

Property	Value
Molecular Formula	C11H24
Molecular Weight	156.31 g/mol

Molecular Bonding and Connectivity

The structural arrangement of **3-Ethyl-2,4,5-trimethylhexane** can be visualized to understand the connectivity of its atoms. The following diagram, generated using the Graphviz DOT language, illustrates the bonding structure of the molecule.

Molecular structure of **3-Ethyl-2,4,5-trimethylhexane**.

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References

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- 4. Buy 3-Ethyl-2,4,5-trimethylhexane | 61868-82-4 [smolecule.com]
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